

I-Atabrine dihydrochloride antiprion vs antibacterial potency

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Compound Focus: I-Atabrine dihydrochloride

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Activity Profile of I-Atabrine Dihydrochloride

The table below summarizes the known activities and relevant data for **I-Atabrine dihydrochloride** and its related compound, quinacrine.

Property	I-Atabrine Dihydrochloride	Quinacrine (Mepacrine)
Antiprion Activity	Described as the "less active enantiomer" of quinacrine [1].	Active; binds prion protein, prevents prion aggregates <i>in vitro</i> ; clinical trials for Creutzfeldt-Jakob disease showed no significant effect [2] [3].
Antibacterial/Antiprotozoal Activity	Information not specified in search results.	Highly effective against <i>Giardia intestinalis</i> (cure rates up to 100%), including refractory cases [3]. Also used for tapeworm infections [2].
Anti-inflammatory & Other Activities	Information not specified in search results.	Used for systemic lupus erythematosus (SLE), rheumatoid arthritis, and research for ulcerative colitis [2] [4] [5].

| **Key Experimental Findings** | Information not specified in search results. | **Giardiasis:** 100 mg three times daily for 5-7 days [3]. **Colitis (Mouse Model):** Doses of 10 mg/kg and 50 mg/kg suppressed inflammation, improved clinical disease index, and normalized colon length [4]. || **Mechanism of Action** | Information not specified in search results. | **Complex:** May intercalate with DNA; inhibits NF- κ B; activates p53; inhibits phospholipase A2; acts as a histamine N-methyltransferase inhibitor [2] [4] [3]. |

Experimental Insights on Quinacrine

While direct data on l-Atabrine is sparse, experimental protocols for its active counterpart, quinacrine, provide valuable context for researchers.

In Vitro Antiprion Protocol

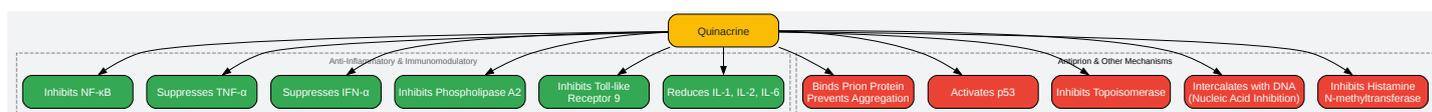
- **Cell Model:** Chronically prion-infected neuroblastoma cell cultures [3].
- **Intervention:** Treatment with quinacrine.
- **Outcome Measurement:** Clearance of the disease-associated prion protein (PrPSc) is measured, often via immunoassays [3].

In Vivo Anti-inflammatory Protocol (Colitis Model)

- **Animal Model:** Mice with colitis induced by dextran sulfate sodium (DSS) or oxazolone [4].
- **Intervention:** Quinacrine administered *ad libitum* in drinking water at doses of 10 mg/kg and 50 mg/kg [4].
- **Outcome Measurements:**
 - **Clinical Disease Index (CDI):** Combines scores for weight loss, diarrhea, and blood in stool [4].
 - **Colon Length:** Shorter colon length indicates more severe inflammation [4].
 - **Histology Score:** Microscopic assessment of colon tissue inflammation and damage [4].
 - **Inflammatory Markers:** Levels of proteins like iNOS and Cox-2 can be analyzed [4].

Mechanisms of Action

The following diagram illustrates the complex and multifaceted mechanisms of action reported for quinacrine, which are relevant for understanding the potential activities of its enantiomer, l-Atabrine.



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Key Takeaways for Researchers

- **Focus on Enantiomeric Activity:** The primary distinction is that **l-Atabrine is characterized as a "less active enantiomer" of quinacrine in antiprion activity** [1], whereas **d-Atabrine is described as the "active enantiomer"** [6]. This suggests its antiprion potency is significantly lower.
- **Data Gap on Antibacterial Activity:** The search results confirm quinacrine's potency against *Giardia* but **do not provide specific data on the antibacterial (e.g., against bacteria) potency of l-Atabrine dihydrochloride itself** [1] [3].
- **Research Use Only:** It is critical to note that **l-Atabrine dihydrochloride** is explicitly marked "**For research use only**" and is not for sale to patients [1].

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